

characterization of 4-(Oxazol-2-yl)benzoic acid

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Compound of Interest

Compound Name: 4-(Oxazol-2-yl)benzoic acid

Cat. No.: B1603527

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An In-Depth Technical Guide to the Characterization of **4-(Oxazol-2-yl)benzoic Acid**

Abstract

The oxazole motif is a privileged scaffold in medicinal chemistry, integral to numerous compounds with significant biological activities.^{[1][2][3]} **4-(Oxazol-2-yl)benzoic acid** serves as a critical building block for the synthesis of advanced pharmaceutical intermediates and active pharmaceutical ingredients (APIs). Its unique structure, combining a rigid oxazole ring with a versatile benzoic acid moiety, allows for diverse chemical modifications. A thorough and systematic characterization of this compound is paramount to ensure purity, confirm identity, and understand its physicochemical properties, which are foundational for its successful application in drug discovery and development. This guide provides a comprehensive framework for the characterization of **4-(Oxazol-2-yl)benzoic acid**, detailing the necessary spectroscopic, chromatographic, and thermal analysis techniques. The protocols described herein are designed to be self-validating, ensuring the generation of reliable and reproducible data for researchers, scientists, and drug development professionals.

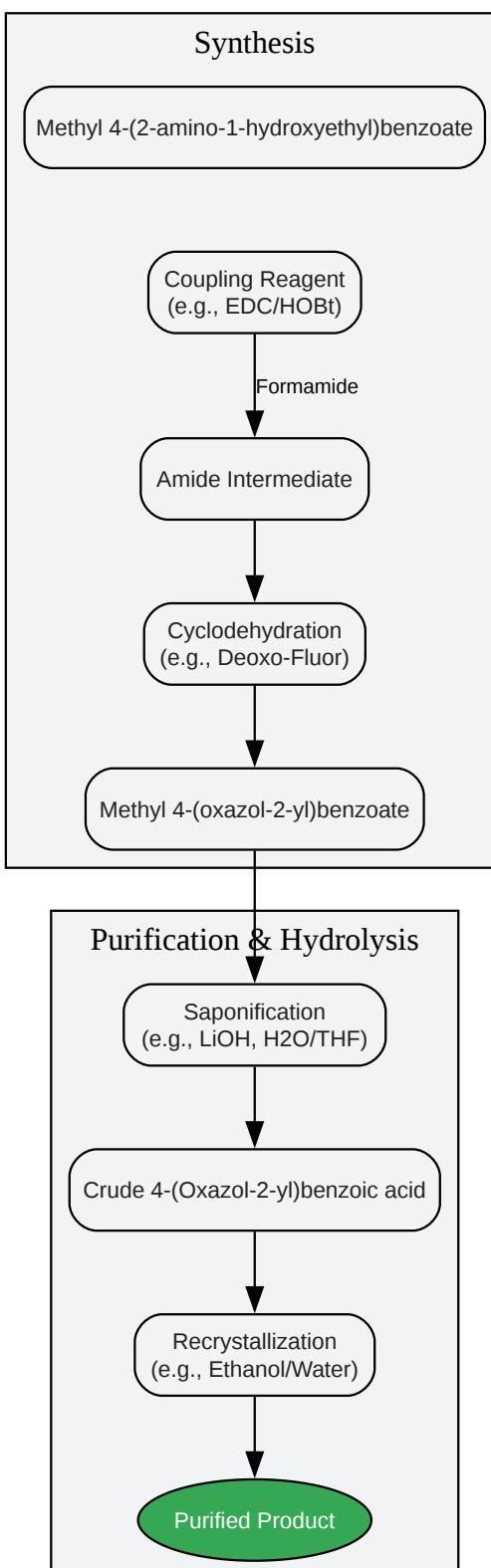
Introduction: The Significance of the Oxazole Scaffold

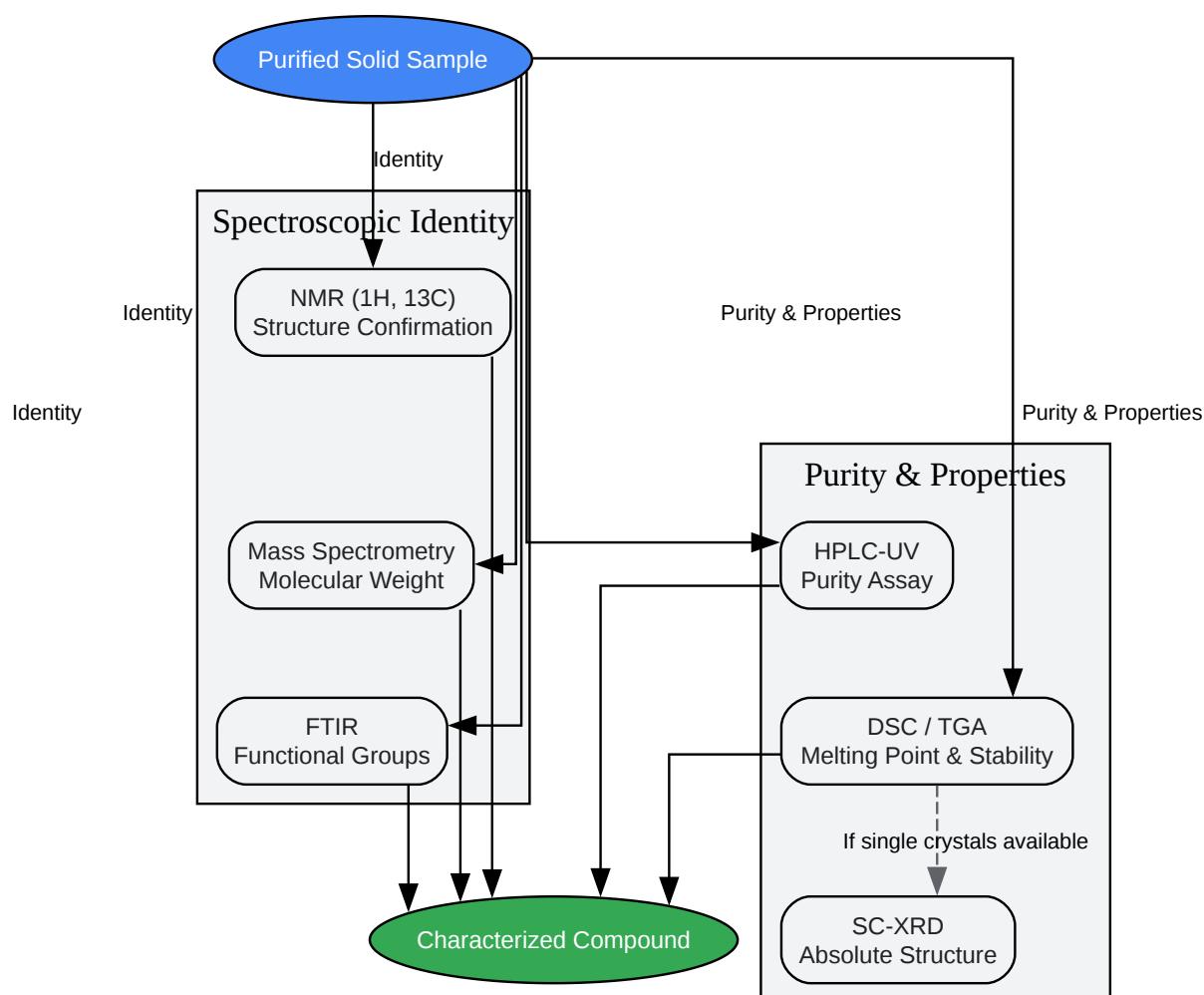
Heterocyclic compounds are cornerstones in the development of new therapeutic agents.^{[2][4]} Among them, the oxazole ring system, a five-membered heterocycle containing one oxygen and one nitrogen atom, has garnered significant attention.^{[2][3]} Oxazole derivatives are known to engage with biological targets through various non-covalent interactions, leading to a broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, anticancer,

and antidiabetic properties.[3][4][5] The benzoic acid functional group, when appended to this scaffold, provides a key handle for prodrug strategies, salt formation to improve solubility, or covalent linkage to other pharmacophores. Therefore, the rigorous characterization of building blocks like **4-(Oxazol-2-yl)benzoic acid** is not merely a quality control step but a critical component of rational drug design.

Synthesis and Purification Overview

While numerous methods exist for oxazole synthesis, a common laboratory-scale approach for **4-(Oxazol-2-yl)benzoic acid** involves the condensation and subsequent cyclization of a suitable α -haloketone with an amide or the oxidation of a corresponding oxazoline. A representative workflow is outlined below.





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